

Part 1: Chemical Identity & Physicochemical Profile[1][2]

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Compound of Interest

Compound Name: *Cyanomethyl
(benzoylamino)acetate*

CAS No.: *4816-94-8*

Cat. No.: *B3383755*

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Compound: **Cyanomethyl (benzoylamino)acetate** Synonyms: Cyanomethyl hippurate; Hippuric acid cyanomethyl ester CAS Number: 4816-94-8 Molecular Formula:
[ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">](#)

Molecular Weight: 218.21 g/mol

Physicochemical Summary

Property	Description	Significance
Physical State	Crystalline Solid (typically white to off-white)	Dust inhalation risk; requires engineering controls for weighing.
Solubility	Soluble in organic solvents (DCM, DMF, DMSO); low water solubility.	Hydrolysis occurs at the organic/aqueous interface or upon dissolution in wet solvents.
Reactivity	Activated Ester (Electrophilic)	Designed for acyl substitution; susceptible to nucleophilic attack (amines, water, hydroxide).
Stability	Moisture Sensitive	CRITICAL: Spontaneous hydrolysis releases toxic byproducts.

Part 2: Mechanistic Toxicology & Hazard Identification

The "Silent" Hazard: Hydrolytic Decomposition Unlike standard organic esters, **Cyanomethyl (benzoylamino)acetate** poses a dual-threat toxicity profile. It is not merely an irritant; it is a masked source of Hydrogen Cyanide (HCN).

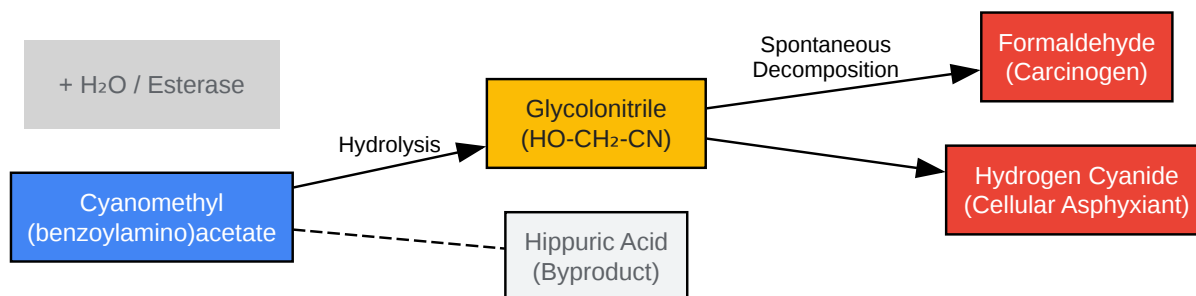
The cyanomethyl group (

) acts as an electron-withdrawing leaving group to activate the ester for peptide coupling. However, upon contact with moisture (hydrolysis) or metabolic cleavage (esterases), it undergoes a specific decomposition cascade:

- Hydrolysis: The ester bond cleaves, releasing Hippuric acid and Glycolonitrile (hydroxyacetonitrile).
- Decomposition: Glycolonitrile is thermodynamically unstable at physiological pH and spontaneously decomposes into Formaldehyde and Hydrogen Cyanide.

Visualizing the Toxicity Pathway

Figure 1: Mechanism of Cyanide Release via Hydrolysis



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Caption: The cyanomethyl ester moiety acts as a pro-toxin, liberating HCN and Formaldehyde upon contact with water or biological tissue.

Toxicological Implications:

- Acute Toxicity: High risk of chemical asphyxiation if ingested or inhaled in significant quantities due to HCN release.
- Sensitization: Formaldehyde is a potent sensitizer; repeated exposure may induce contact dermatitis or respiratory sensitization.
- Target Organs: Central Nervous System (Cyanide effect), Respiratory Tract (Formaldehyde irritation), Eyes (Severe irritation/corrosion).

Part 3: Handling, Storage, & Stability Protocols

Expertise Insight: The primary safety objective is Moisture Exclusion. Preventing hydrolysis prevents the formation of the toxic species.

Storage Requirements

- Temperature: Store at 2–8°C (Refrigerated). Lower temperatures retard the rate of spontaneous hydrolysis.

- Atmosphere: Store under inert gas (Argon or Nitrogen).
- Container: Tightly sealed glass vials with PTFE-lined caps. Do not use cork or standard rubber, which may absorb volatiles.
- Desiccation: Store within a secondary container containing desiccant (e.g., Drierite or silica gel) to scavenge ambient humidity.

Operational Workflow (Engineering Controls)

All manipulations must occur within a certified Chemical Fume Hood.

- Weighing: Use an analytical balance inside the hood or use a "balance enclosure" if the hood draft disturbs the reading. Do not weigh on an open bench.
- Solvents: Use anhydrous solvents (DMF, DCM) to minimize HCN generation during the reaction.
- Glassware: Oven-dried glassware is recommended to ensure the system is moisture-free.

Part 4: Emergency Response & Decontamination

Trustworthiness: A standard "spill kit" is insufficient. You must have a Cyanide-Specific response plan.

Spill Cleanup Protocol

Do not use acidic absorbents (releases HCN gas).

- Evacuate: Clear the immediate area.
- PPE: Don double nitrile gloves, lab coat, and a full-face respirator with Type B (Inorganic Gas/Cyanide) and Type P3 (Particulate) cartridges if powder is aerosolized.
- Quench (The "High pH" Method):
 - Cover the spill with a basic solution (10% NaOH or Sodium Carbonate) to ensure any released cyanide remains as the non-volatile cyanide ion (

) rather than HCN gas.

- Absorb with inert material (vermiculite or sand).
- Destruction:
 - Collect absorbed material into a hazardous waste container.
 - Treat the waste with alkaline bleach (Sodium Hypochlorite at pH > 10).
 - Warning: Never add bleach to an acidic spill; it generates toxic Cyanogen Chloride gas. Always ensure pH > 10 first.

First Aid (Cyanide Suspected)

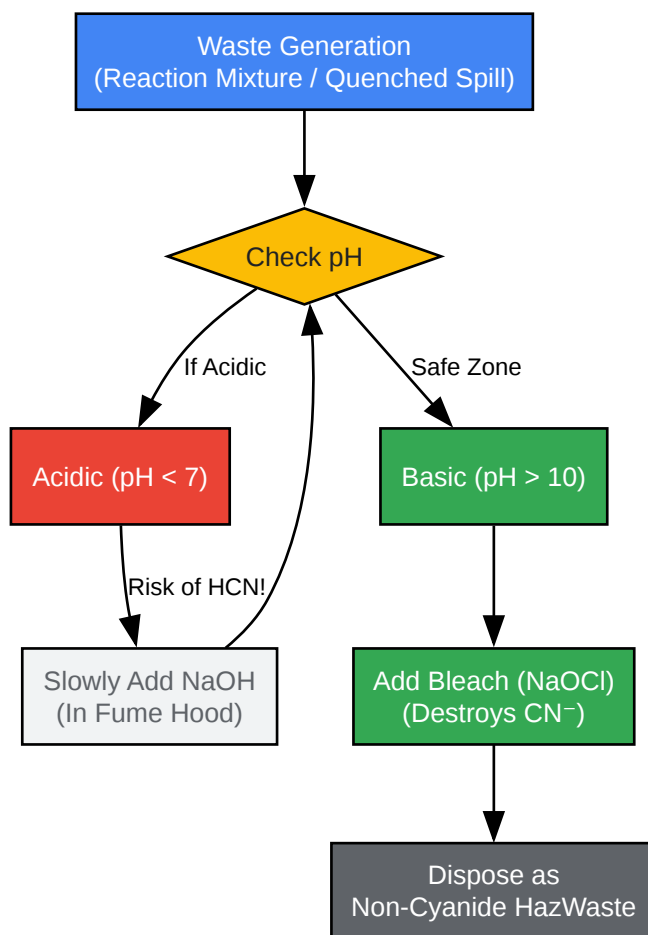
- Inhalation: Move to fresh air immediately. Administer 100% Oxygen if trained.
- Skin/Eye Contact: Flush with copious water for 15 minutes.[1][2][3][4] Speed is critical to prevent systemic absorption.
- Antidote: Medical personnel should have access to a Cyanide Antidote Kit (e.g., Hydroxocobalamin) if working with multi-gram quantities.

Part 5: Waste Disposal & Logic Flow

Authoritative Grounding: Waste containing cyanomethyl esters must be segregated from acidic waste streams to prevent lethal gas generation in the waste drum.

Waste Stream Decision Logic

Figure 2: Safe Disposal Workflow for Cyanomethyl Esters



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Caption: Segregation and pH control are mandatory to prevent accidental HCN generation in waste containers.

References

- National Institutes of Health (PubChem). (2025). Cyanomethyl benzoate (Analogous Hazard Data). Retrieved from [[Link](#)]
- Tanii, H., et al. (1989). Studies on the mechanism of acute toxicity of nitriles in mice. Archives of Toxicology. Retrieved from [[Link](#)]

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